

Application Notes: DRAQ5 Staining for Live-Cell Imaging

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Compound of Interest

Compound Name: DRAQ5 dye

Cat. No.: B1243697

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Introduction

DRAQ5™ is a cell-permeable, far-red fluorescent DNA dye that enables the stoichiometric labeling of DNA in live or fixed cells.[1][2] Its rapid uptake and emission in the far-red spectrum make it an ideal nuclear counterstain in live-cell imaging experiments, particularly in combination with green and red fluorescent proteins like GFP and RFP.[1] This document provides a detailed protocol for using DRAQ5 for live-cell imaging applications, including recommendations for concentration, incubation, and imaging parameters.

Principle of DRAQ5 Staining

DRAQ5 is a synthetic anthraquinone dye that intercalates into double-stranded DNA with high affinity. Upon binding to DNA, its fluorescence emission is enhanced, allowing for the clear visualization of the nucleus.[2] Its cell-permeant nature allows for simple "add and read" protocols without the need for fixation, permeabilization, or RNase treatment.[1][3] The dye is efficiently excited by red laser lines and emits in the far-red region of the spectrum, minimizing spectral overlap with many common fluorophores.[1]

Key Features:

- **Live-Cell Compatibility:** Rapidly stains the nuclei of living cells without the need for permeabilization.[1]
- **Far-Red Emission:** Minimizes spectral overlap with common fluorophores like GFP and FITC, eliminating the need for fluorescence compensation.[1][4]
- **Stoichiometric Binding:** The fluorescence intensity is proportional to the DNA content, allowing for cell cycle analysis.
- **Photostability:** Exhibits no significant photobleaching, which is advantageous for time-lapse imaging.[1]
- **Broad Applicability:** Can be used in a wide range of eukaryotic and prokaryotic cell types.[1]

Cytotoxicity Considerations

As a DNA intercalating agent, DRAQ5 can interfere with DNA replication and cell division, potentially leading to cell cycle arrest in the G2/M phase.[4][5] While cells generally remain viable for the duration of short-term imaging experiments, long-term exposure can be cytotoxic.[4][5] It is recommended to use the lowest effective concentration and shortest incubation time necessary to achieve adequate nuclear staining. For long-term viability assays, an alternative probe like DRAQ7™, which is cell-impermeant and only stains non-viable cells, may be more suitable.[1] The toxicity of DRAQ5 can be independent of light exposure.[5]

Experimental Protocols

Materials Required:

- DRAQ5™ (5 mM stock solution)[1]
- Live cells in culture
- Appropriate cell culture medium or buffer (e.g., PBS, phenol red-free medium)[1][6]
- Fluorescence microscope equipped with appropriate laser lines and emission filters

Protocol for Live-Cell Staining and Imaging:

- Cell Preparation:
 - For adherent cells, ensure they are cultured on a suitable imaging vessel (e.g., glass-bottom dish, chamber slide).
 - For suspension cells, they can be stained in a microfuge tube and then transferred to an imaging vessel. A typical cell density is $\leq 4 \times 10^5$ cells/mL.[1][3]
- DRAQ5 Staining:
 - Dilute the 5 mM DRAQ5™ stock solution in culture medium or buffer to the desired final working concentration. A starting concentration of 5-20 μ M is recommended for general nuclear visualization.[1] For time-lapse assays, a lower concentration of 1 μ M may be used.[3][6]
 - Add the DRAQ5™ solution directly to the cells. No washing step is required.[1]
 - Gently mix or swirl the plate to ensure even distribution of the dye.
- Incubation:
 - Incubate the cells for 5-30 minutes at room temperature or 37°C.[1][7] Staining is more rapid at 37°C, potentially reducing the incubation time to 1-3 minutes.[3][4]
 - Protect the cells from light during incubation, especially if other photosensitive dyes are present.[1][3]
- Live-Cell Imaging:
 - Image the cells directly without washing.[6]
 - For optimal excitation, use a 633 nm or 647 nm laser line.[1][3] Sub-optimal excitation can be achieved with 488 nm, 514 nm, or 568 nm lasers.
 - Collect the emission signal using a long-pass filter (e.g., 695LP, 715LP, or 780LP) or a band-pass filter centered around 681-697 nm.[1][4]
 - Analyze live cells within 2 hours of staining for best results.[6]

Quantitative Data Summary

Table 1: Recommended Staining Parameters for Live-Cell Imaging

Parameter	Recommended Range	Notes
Working Concentration	1 - 20 μ M	Start with 5-10 μ M and optimize. For long-term imaging, 1 μ M may be preferable. [3] [4] [6]
Incubation Time	5 - 30 minutes	Staining is faster at 37°C (1-3 minutes). [1] [3] [4]
Incubation Temperature	Room Temperature or 37°C	37°C accelerates staining. [1] [6]

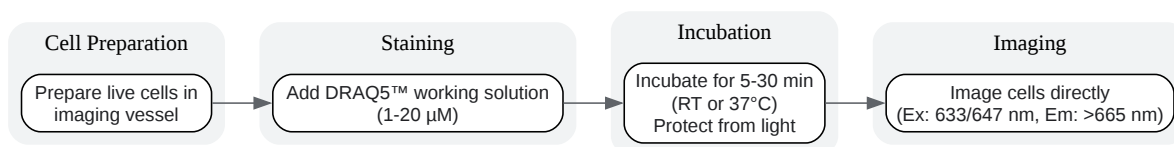
Table 2: Spectral Properties of DRAQ5

Property	Wavelength (nm)	Notes
Excitation Maximum	646 nm	Can be sub-optimally excited by 488, 514, 568, and 633 nm laser lines.
Emission Maximum	681 nm / 697 nm (DNA-bound)	Emission starts at 665 nm. [2]
Recommended Emission Filters	695LP, 715LP, 780LP	The choice of filter can help exclude signal from any unbound dye. [3] [4]

Table 3: Compatibility with Other Fluorophores

Compatible Fluorophores	Incompatible Fluorophores
GFP/eGFP/YFP[1]	PE-Cy7[1]
FITC[1][4]	PerCP-Cy5.5[1]
Cy2[1]	APC[1]
Cy3[1]	Texas Red[1]
R-PE[1]	DyLight® 649[1]
DyLight® 488, 549, 594[1]	

Visualizations



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Caption: Workflow for DRAQ5 staining in live-cell imaging.

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References

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